

An In-depth Technical Guide to Allyl Crotonate (CAS 2-0474-93-5)

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Compound of Interest

Compound Name: Allyl crotonate

CAS No.: 20474-93-5

Cat. No.: B1277008

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Introduction: Unveiling Allyl Crotonate

Allyl crotonate, systematically known as prop-2-enyl (2E)-but-2-enoate, is a bifunctional monomer possessing two distinct reactive sites: a terminal allyl group and an α,β -unsaturated ester moiety. This unique structural arrangement imparts a differential reactivity profile, making it a molecule of significant interest in polymer chemistry, materials science, and as a versatile building block in organic synthesis. While its primary commercial application has historically been in the flavor and fragrance industry, its potential as a comonomer, cross-linking agent, and synthetic intermediate is a subject of ongoing exploration for advanced material development.

This guide provides a comprehensive technical overview of **allyl crotonate**, delving into its chemical and physical properties, synthesis, spectroscopic characterization, reactivity, and potential applications. The information presented herein is intended to equip researchers and professionals with the foundational knowledge required to effectively utilize this compound in their respective fields.

Physicochemical Properties

Allyl crotonate is a colorless liquid with the molecular formula $C_7H_{10}O_2$ and a molecular weight of 126.15 g/mol [1][2]. A summary of its key physical and chemical properties is provided in the table below.

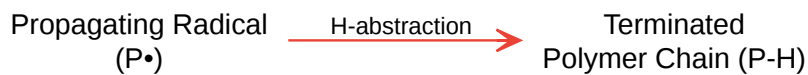
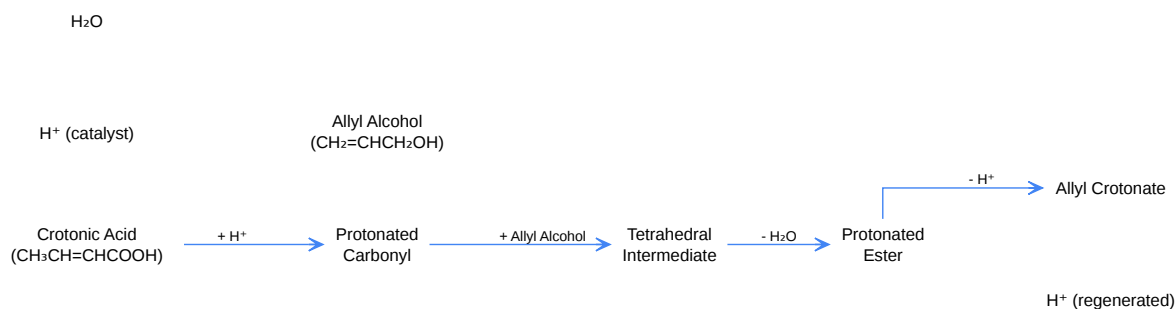
Property	Value	Reference(s)
CAS Number	20474-93-5	[2]
Molecular Formula	$C_7H_{10}O_2$	[1]
Molecular Weight	126.15 g/mol	[1]
Appearance	Colorless clear liquid	[3]
Boiling Point	146 °C at 760 mmHg	[3]
Density	0.942 - 0.947 g/cm ³ at 25 °C	[3]
Refractive Index	1.440 - 1.450 at 20 °C	[3]
Flash Point	50.56 °C (123 °F)	[3]
Solubility	Soluble in alcohol	[3]

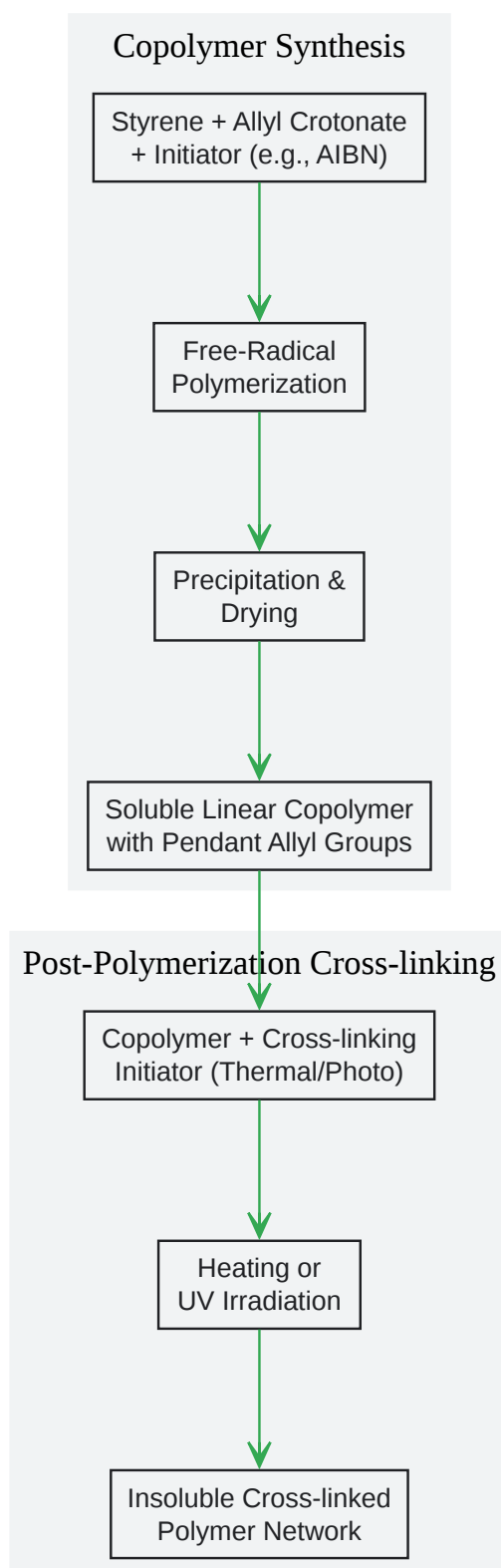
Synthesis of Allyl Crotonate: The Fischer-Speier Esterification

The most direct and common method for synthesizing **allyl crotonate** is the Fischer-Speier esterification. This acid-catalyzed condensation reaction involves reacting crotonic acid with allyl alcohol. The equilibrium of the reaction is typically driven towards the product by using an excess of one of the reactants (usually the less expensive alcohol) or by the removal of water as it is formed[4][5].

Reaction Mechanism

The Fischer esterification proceeds through a series of protonation and deprotonation steps, initiated by the protonation of the carbonyl oxygen of the carboxylic acid, which enhances its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon to form a tetrahedral intermediate. Subsequent proton transfers and elimination of a water molecule yield the ester and regenerate the acid catalyst[6].





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Sources

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